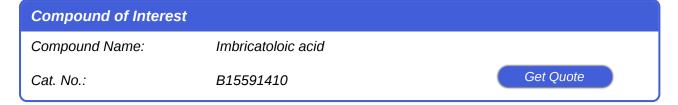


Physical and chemical properties of Imbricatoloic acid

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Imbricatoloic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Imbricatoloic acid, a diterpenoid natural product, has been identified in various plant species, including the barks of Pinus massoniana Lamb. and the leaves of Juniperus taxifolia.[1] Its chemical structure and properties suggest potential for further investigation in medicinal chemistry and drug development. This technical guide provides a detailed overview of the known physical and chemical properties of Imbricatoloic acid, outlines general experimental protocols for its study, and explores potential, though not yet fully elucidated, biological activities and signaling pathways based on related compounds.

Core Physical and Chemical Properties

The quantitative physical and chemical properties of **Imbricatoloic acid** are summarized in the table below. These data are essential for its handling, characterization, and potential derivatization in research and development settings.



Property	Value	Source(s)
Molecular Formula	С20Н34О3	[1]
Molecular Weight	322.488 g/mol	[1]
CAS Number	6832-60-6	[1]
Melting Point	102-105 °C	[1]
Boiling Point (Predicted)	446.7 ± 38.0 °C	[1]
Density (Predicted)	1.04 ± 0.1 g/cm ³	[1]
pKa (Predicted)	4.68 ± 0.60	[1]
LogP (Predicted)	4.64860	[1]
Polar Surface Area (PSA)	57.53 Ų	[1]

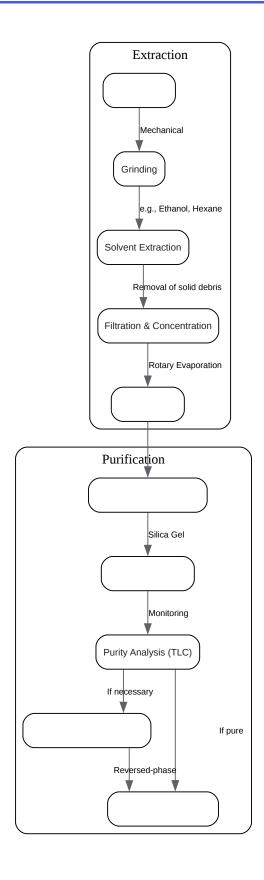
Experimental Protocols

While specific, detailed experimental protocols for **Imbricatoloic acid** are not readily available in the public domain, this section outlines generalized workflows for the isolation, purification, and characterization of similar natural products. These methodologies can be adapted for the study of **Imbricatoloic acid**.

General Workflow for Isolation and Purification

The isolation of **Imbricatoloic acid** from its natural sources, such as plant bark or leaves, would typically follow a multi-step extraction and chromatographic purification process. The following diagram illustrates a logical workflow for this process.





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Caption: Generalized workflow for the isolation and purification of **Imbricatoloic acid**.



Structural Characterization Protocols

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules like **Imbricatoloic acid**.

- Sample Preparation: A purified sample of **Imbricatoloic acid** (typically 1-5 mg) is dissolved in an appropriate deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.[2]
- 1D NMR: ¹H and ¹³C NMR spectra are acquired to identify the chemical environments of hydrogen and carbon atoms, respectively.
- 2D NMR: Advanced 2D NMR experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are employed to establish connectivity between atoms and build the complete molecular structure.

Mass spectrometry is used to determine the molecular weight and elemental composition of **Imbricatoloic acid**.

- Sample Preparation: A dilute solution of the purified compound is prepared in a suitable solvent (e.g., methanol, acetonitrile).
- Ionization: Electrospray ionization (ESI) or another soft ionization technique is typically used to generate gas-phase ions of the molecule with minimal fragmentation.
- Analysis: High-resolution mass spectrometry (e.g., TOF, Orbitrap) provides an accurate mass measurement, which can be used to confirm the molecular formula. Tandem mass spectrometry (MS/MS) can be used to induce fragmentation and provide further structural information.

Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activity and mechanism of action of **Imbricatoloic acid** is limited. However, studies on structurally related compounds provide a basis for postulating potential areas of investigation.



Anti-inflammatory Activity

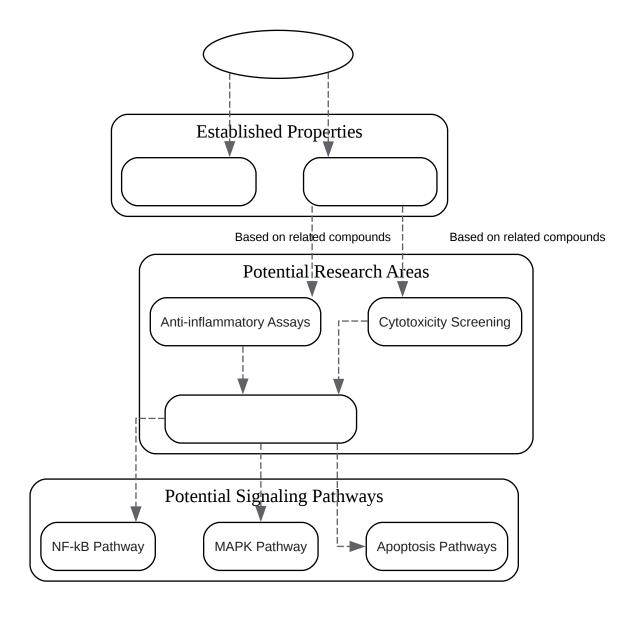
Several diterpenoid and other organic acids have demonstrated anti-inflammatory properties. For example, Imbricaric acid, a depside, has been shown to inhibit key enzymes and signaling pathways in inflammation, including 5-lipoxygenase, microsomal prostaglandin E2 synthase-1, and NF-kB.[3][4] Ambuic acid has been reported to exert anti-inflammatory effects by blocking the ERK/JNK MAPK signaling pathway.[5] These findings suggest that **Imbricatoloic acid** could be a candidate for investigation into its potential anti-inflammatory effects.

Cytotoxic Activity

Various natural product-derived acids have been evaluated for their cytotoxic activity against cancer cell lines. For instance, mangiferolic acid has shown cytotoxicity against KATO-III gastric cancer cells.[6] Ursolic acid has been studied for its cytotoxic effects against breast and colorectal cancer cells.[7] The structural features of **Imbricatoloic acid** warrant investigation into its potential cytotoxic and anti-proliferative activities.

The following diagram illustrates the logical relationship between the known information about **Imbricatoloic acid** and potential avenues for future research into its biological effects.





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Caption: Logical diagram of current knowledge and future research directions for **Imbricatoloic** acid.

Conclusion

Imbricatoloic acid is a well-characterized natural product in terms of its fundamental physical and chemical properties. However, its biological activities and mechanism of action remain largely unexplored. Based on the activities of structurally similar compounds, **Imbricatoloic acid** presents an interesting candidate for further investigation, particularly in the areas of anti-inflammatory and cytotoxic research. The experimental workflows and research directions



outlined in this guide provide a framework for future studies aimed at unlocking the therapeutic potential of this diterpenoid acid.

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